

Spectroscopic and Structural Elucidation of Enhydrin Chlorohydrin: A Technical Guide

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Compound of Interest

Compound Name: *Enhydrin chlorohydrin*

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Abstract

Enhydrin, a sesquiterpene lactone primarily isolated from plants of the Asteraceae family, has garnered significant interest for its diverse biological activities. Chemical modification of this natural product offers a promising avenue for the development of novel therapeutic agents. This technical guide provides a comprehensive overview of the spectroscopic data (Nuclear Magnetic Resonance - NMR, Mass Spectrometry - MS, and Infrared - IR) for a key derivative, **enhydrin chlorohydrin**. Due to the absence of direct experimental data in publicly available literature, this guide presents a hypothesized structure of **enhydrin chlorohydrin** based on established chemical principles and provides predicted spectroscopic data to aid in its identification and characterization. Detailed experimental protocols for the synthesis and spectroscopic analysis of sesquiterpene lactones and their derivatives are also presented, alongside logical workflows visualized with Graphviz.

Introduction to Enhydrin and its Chlorohydrin Derivative

Enhydrin is a germacranolide-type sesquiterpene lactone characterized by a complex polycyclic structure, including an epoxide functional group.^{[1][2][3][4][5]} The reactivity of this epoxide ring makes it a prime target for chemical modification. The formation of a chlorohydrin derivative typically involves the acid-catalyzed opening of an epoxide ring by a chloride nucleophile, such as from hydrochloric acid. This reaction results in the formation of a vicinal chloro-alcohol.

Structure of Enhydrin

The chemical structure of enhydrin is well-established and is presented below.

Structure of Enhydrin (C₂₃H₂₈O₁₀)

Hypothesized Structure of Enhydrin Chlorohydrin

Based on the known reactivity of epoxides, the most probable structure of **enhydrin chlorohydrin** involves the opening of the epoxide ring in the enhydrin molecule by hydrochloric acid. The reaction is expected to follow a regioselective and stereoselective pathway. The proposed structure for **enhydrin chlorohydrin** is depicted below.

Proposed Structure of **Enhydrin Chlorohydrin** (C₂₃H₂₉ClO₁₁)

Predicted Spectroscopic Data of Enhydrin Chlorohydrin

The following tables summarize the predicted spectroscopic data for the hypothesized structure of **enhydrin chlorohydrin**. These predictions are based on the analysis of related chlorine-containing germacranolides and the expected spectral changes resulting from the conversion of an epoxide to a chlorohydrin.

Predicted ¹H NMR Spectroscopic Data

Proton	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Notes
H-1	3.0 - 3.2	m		
H-2	3.5 - 3.7	d	~5	Shifted downfield due to adjacent chlorine
H-3	4.0 - 4.2	dd	~5, ~10	
H-5	5.0 - 5.2	m		
H-6	4.8 - 5.0	t	~9	
H-7	3.0 - 3.2	m		
H-9	5.5 - 5.7	d	~9	
H-13a	6.2 - 6.4	d	~3	Exomethylene proton
H-13b	5.6 - 5.8	d	~3	Exomethylene proton
H-14	1.8 - 2.0	s	Methyl group	
H-15	1.3 - 1.5	s	Methyl group	
OAc-CH ₃	2.0 - 2.2	s	Acetyl methyl protons	
Ester-CH ₃	1.2 - 1.4	d	~7	Methyl group on ester side chain
Ester-CH ₃	1.1 - 1.3	d	~7	Methyl group on ester side chain
OH	Variable	br s	Hydroxyl proton	

Predicted ¹³C NMR Spectroscopic Data

Carbon	Predicted Chemical Shift (δ , ppm)	Notes
C-1	50 - 55	
C-2	60 - 65	Carbon bearing chlorine
C-3	70 - 75	Carbon bearing hydroxyl
C-4	138 - 142	Olefinic carbon
C-5	80 - 85	
C-6	75 - 80	
C-7	45 - 50	
C-8	130 - 135	Olefinic carbon
C-9	70 - 75	
C-10	145 - 150	Olefinic carbon
C-11	135 - 140	Olefinic carbon
C-12	170 - 175	Lactone carbonyl
C-13	120 - 125	Exomethylene carbon
C-14	15 - 20	Methyl carbon
C-15	20 - 25	Methyl carbon
OAc-C=O	169 - 172	Acetyl carbonyl
OAc-CH ₃	20 - 22	Acetyl methyl
Ester-C=O	175 - 178	Ester carbonyl

Predicted Mass Spectrometry (MS) Data

Technique	Predicted m/z Values	Interpretation
ESI-MS	501.15 [M+H] ⁺ , 523.13 [M+Na] ⁺	Molecular ion peaks for C ₂₃ H ₂₉ ³⁵ ClO ₁₁
	503.15 [M+H] ⁺ , 525.13 [M+Na] ⁺	Isotopic peaks for ³⁷ Cl
HR-MS	501.1528	Calculated for C ₂₃ H ₃₀ ³⁵ ClO ₁₁ ⁺
MS/MS	[M+H - H ₂ O] ⁺	Loss of water
	[M+H - HCl] ⁺	Loss of hydrogen chloride
	[M+H - CH ₃ COOH] ⁺	Loss of acetic acid from the acetyl group
Other characteristic fragmentations of the sesquiterpene lactone core		

Predicted Infrared (IR) Spectroscopic Data

Wavenumber (cm ⁻¹)	Functional Group
~3450 (broad)	O-H stretch (hydroxyl group)
~2950	C-H stretch (aliphatic)
~1770	C=O stretch (γ-lactone)
~1740	C=O stretch (ester)
~1660	C=C stretch (alkene)
~1240	C-O stretch (ester and acetate)
~750	C-Cl stretch

Experimental Protocols

The following sections provide detailed methodologies for the synthesis and spectroscopic characterization of **enhydrin chlorohydrin**. These are generalized protocols based on

standard practices for sesquiterpene lactones.

Synthesis of Enhydrin Chlorohydrin

Objective: To synthesize **enhydrin chlorohydrin** via the opening of the epoxide ring of enhydrin.

Materials:

- Enhydrin (isolated from a natural source or commercially procured)
- Hydrochloric acid (concentrated)
- Anhydrous diethyl ether
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexane, ethyl acetate)

Procedure:

- Dissolve enhydrin in anhydrous diethyl ether in a round-bottom flask.
- Cool the solution to 0 °C in an ice bath.
- Slowly add a stoichiometric amount of concentrated hydrochloric acid dropwise with constant stirring.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, quench the reaction by adding cold water.
- Separate the organic layer and wash it with a saturated sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous sodium sulfate.

- Filter and evaporate the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography using a suitable solvent gradient (e.g., hexane-ethyl acetate).
- Collect the fractions containing the desired product and evaporate the solvent to yield pure **enhydrin chlorohydrin**.

NMR Spectroscopy

Objective: To obtain ^1H and ^{13}C NMR spectra for structural elucidation.

Instrumentation: 400 MHz (or higher) NMR spectrometer.

Sample Preparation:

- Dissolve 5-10 mg of the purified **enhydrin chlorohydrin** in approximately 0.6 mL of deuterated chloroform (CDCl_3) or deuterated methanol (CD_3OD).
- Transfer the solution to a 5 mm NMR tube.

Data Acquisition:

- ^1H NMR: Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio. Typical parameters include a spectral width of 12-16 ppm, a relaxation delay of 1-2 seconds, and a 30-45° pulse angle.
- ^{13}C NMR: Acquire the spectrum using a proton-decoupled pulse sequence. A larger number of scans will be required compared to ^1H NMR.
- 2D NMR: Perform 2D NMR experiments such as COSY, HSQC, and HMBC to establish proton-proton and proton-carbon correlations for unambiguous signal assignment.

Mass Spectrometry

Objective: To determine the molecular weight and fragmentation pattern.

Instrumentation: High-resolution mass spectrometer (e.g., Q-TOF, Orbitrap) with an electrospray ionization (ESI) source.[\[6\]](#)

Sample Preparation:

- Prepare a dilute solution of the sample (approximately 1 mg/mL) in a suitable solvent such as methanol or acetonitrile.

Data Acquisition:

- Full Scan MS: Acquire the spectrum in positive ion mode to observe the protonated molecule $[M+H]^+$ and other adducts (e.g., $[M+Na]^+$).
- Tandem MS (MS/MS): Select the molecular ion peak and subject it to collision-induced dissociation (CID) to obtain the fragmentation pattern.[\[6\]](#)

FTIR Spectroscopy

Objective: To identify the functional groups present in the molecule.

Instrumentation: Fourier-transform infrared (FTIR) spectrometer.

Sample Preparation:

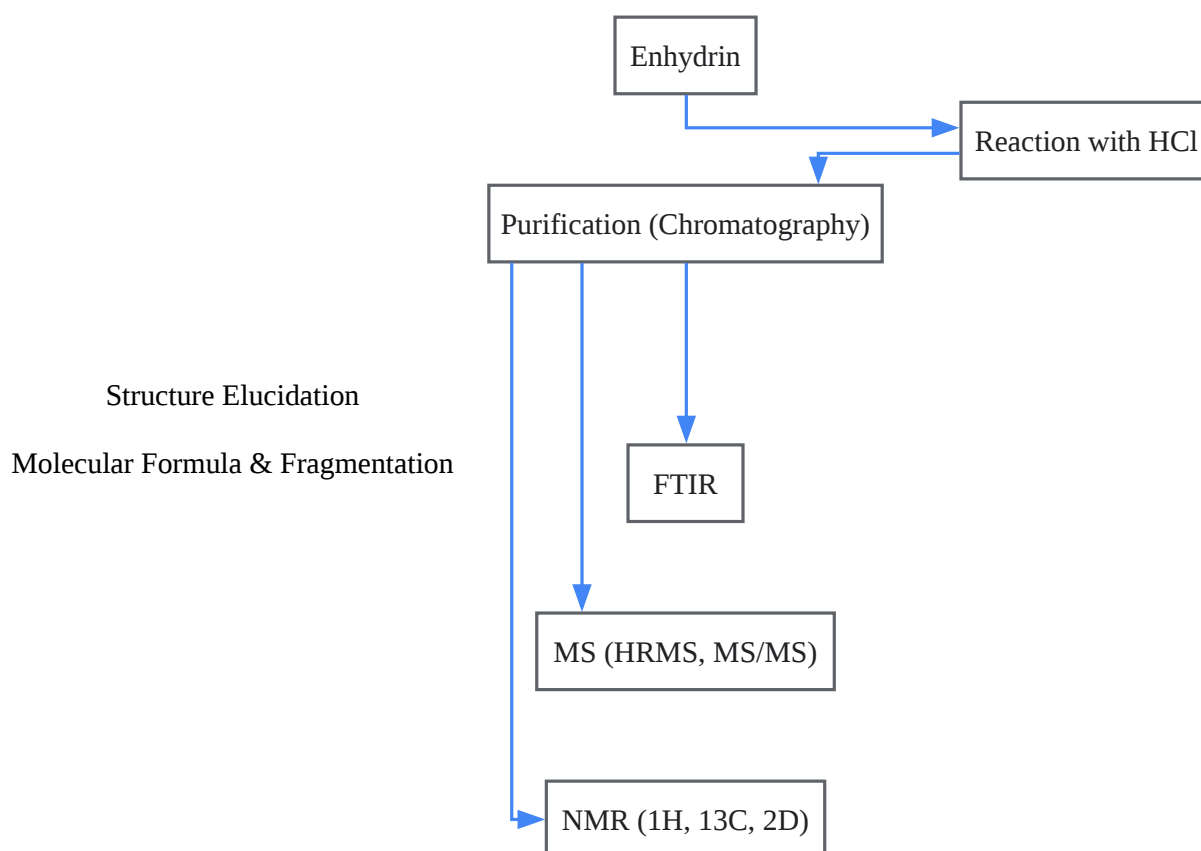
- KBr Pellet Method: Mix a small amount of the sample (1-2 mg) with dry potassium bromide (KBr) powder and press it into a thin pellet.[\[7\]](#)[\[8\]](#)
- Thin Film Method: Dissolve the sample in a volatile solvent, cast it onto a KBr or NaCl plate, and allow the solvent to evaporate.[\[7\]](#)

Data Acquisition:

- Record the spectrum in the mid-IR range (typically $4000\text{--}400\text{ cm}^{-1}$).
- Acquire a background spectrum of the empty sample holder or KBr pellet and subtract it from the sample spectrum.

Mandatory Visualizations

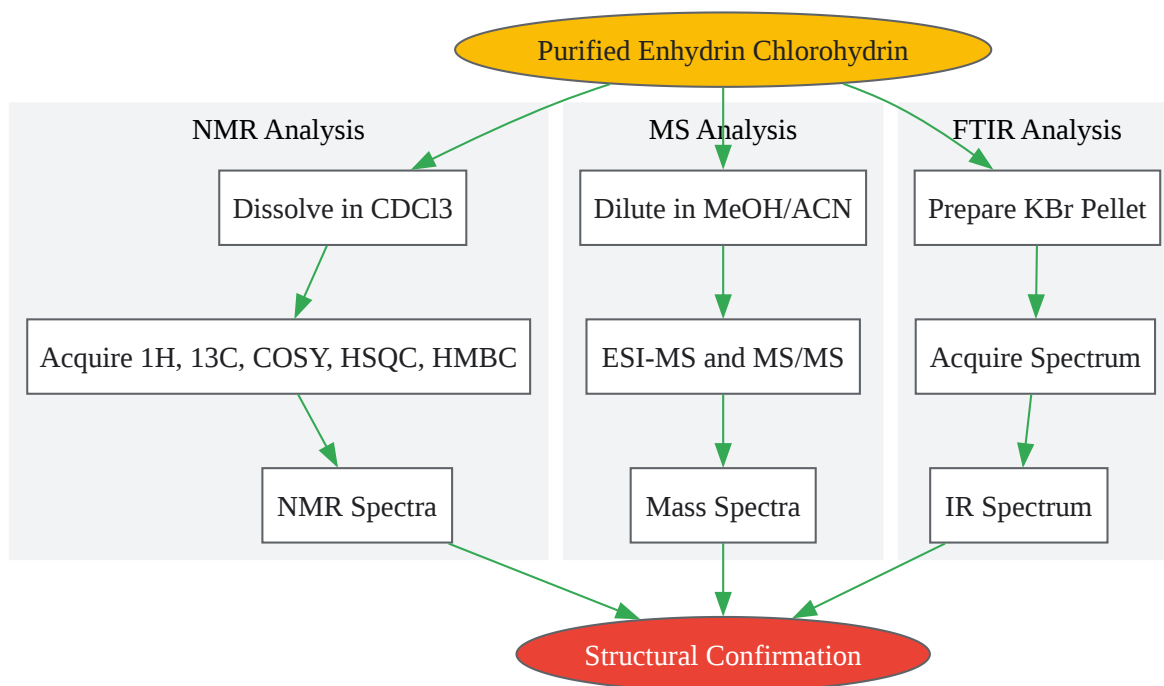
Logical Workflow for Synthesis and Characterization



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Caption: Workflow for the synthesis and spectroscopic characterization of **enhydrin chlorohydrin**.

General Experimental Workflow for Spectroscopic Analysis



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Caption: General workflow for the multi-technique spectroscopic analysis of **enhydrin chlorohydrin**.

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